

# A Technical Guide to 3-(4-Nitrophenyl)propionyl Chloride for Researchers

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## Compound of Interest

Compound Name: 3-(4-Nitrophenyl)propionyl chloride

Cat. No.: B3079713

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This technical guide provides a comprehensive overview of **3-(4-Nitrophenyl)propionyl chloride**, a valuable reagent in synthetic chemistry, particularly for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, safety information, a general synthesis protocol, and explores its potential applications.

## Core Compound Identification

Chemical Name: **3-(4-Nitrophenyl)propionyl chloride** CAS Number: 107324-93-6[1]

Molecular Formula:  $C_9H_8ClNO_3$ [1] Molecular Weight: 213.62 g/mol [1]

## Physicochemical and Safety Data

While specific experimental data for the physical properties of **3-(4-Nitrophenyl)propionyl chloride** are not readily available in the searched literature, data for its precursor, 3-(4-Nitrophenyl)propanoic acid, and general characteristics of acyl chlorides are summarized below to provide a useful reference.

Table 1: Physicochemical Properties of 3-(4-Nitrophenyl)propanoic Acid (CAS: 16642-79-8)

Property	Value
Molecular Weight	195.17 g/mol
Melting Point	163-166 °C
Boiling Point	Decomposes
Solubility	Soluble in hot water and ethanol

Table 2: General Safety and Hazard Information for Acyl Chlorides

Hazard Class	Description	Precautionary Measures
Corrosive	Causes severe skin burns and eye damage.	Wear protective gloves, clothing, eye, and face protection.
Water-Reactive	Reacts violently with water, releasing toxic and corrosive gases (HCl).	Keep away from moisture. Handle under inert atmosphere.
Irritant	May cause respiratory irritation.	Use in a well-ventilated area or under a fume hood.
Flammable	May be flammable, though specific data for this compound is unavailable.	Keep away from heat, sparks, and open flames.

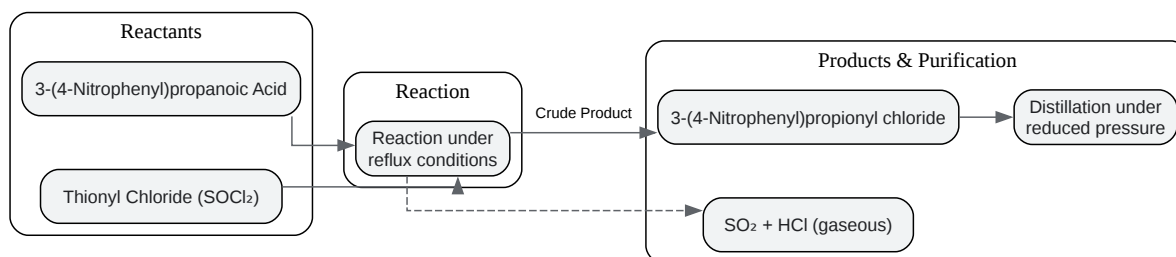
Note: The safety information is based on the general properties of acyl chlorides and may not be exhaustive for **3-(4-Nitrophenyl)propionyl chloride** specifically. Always consult the material safety data sheet (MSDS) before handling.

## Synthesis and Experimental Protocol

**3-(4-Nitrophenyl)propionyl chloride** can be synthesized from its corresponding carboxylic acid, 3-(4-Nitrophenyl)propanoic acid, through reaction with a chlorinating agent. A general and widely used method involves the use of thionyl chloride (SOCl<sub>2</sub>).

## General Synthesis Protocol: Conversion of a Carboxylic Acid to an Acyl Chloride

This protocol describes a common laboratory procedure for the synthesis of an acyl chloride from a carboxylic acid using thionyl chloride.



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Caption: General workflow for the synthesis of an acyl chloride.

### Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a gas trap (to neutralize the HCl and SO<sub>2</sub> byproducts), place 3-(4-Nitrophenyl)propanoic acid.
- **Addition of Thionyl Chloride:** Add an excess of thionyl chloride (typically 1.5 to 2 equivalents) to the flask. A solvent such as toluene or dichloromethane can be used, although thionyl chloride can also act as the solvent.
- **Reaction:** The mixture is gently heated to reflux. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub>). The reaction is typically complete within 1-3 hours.
- **Purification:** After the reaction is complete, the excess thionyl chloride is removed by distillation. The resulting crude **3-(4-Nitrophenyl)propionyl chloride** can then be purified by

vacuum distillation.

## Applications in Research and Drug Development

While specific biological activities or direct involvement in signaling pathways for **3-(4-Nitrophenyl)propionyl chloride** are not extensively documented in the public literature, its chemical nature as an acyl chloride makes it a versatile intermediate in the synthesis of various derivatives with potential pharmacological relevance.

Acyl chlorides are highly reactive electrophiles that readily participate in nucleophilic acyl substitution reactions. This property allows for the straightforward introduction of the 3-(4-nitrophenyl)propionyl moiety into a wide range of molecules.

### Potential Synthetic Applications:

- **Amide Synthesis:** Reaction with primary or secondary amines to form the corresponding amides. This is a fundamental transformation in the synthesis of many drug candidates.
- **Ester Synthesis:** Reaction with alcohols or phenols to produce esters.
- **Friedel-Crafts Acylation:** Reaction with aromatic compounds in the presence of a Lewis acid catalyst to form ketones.

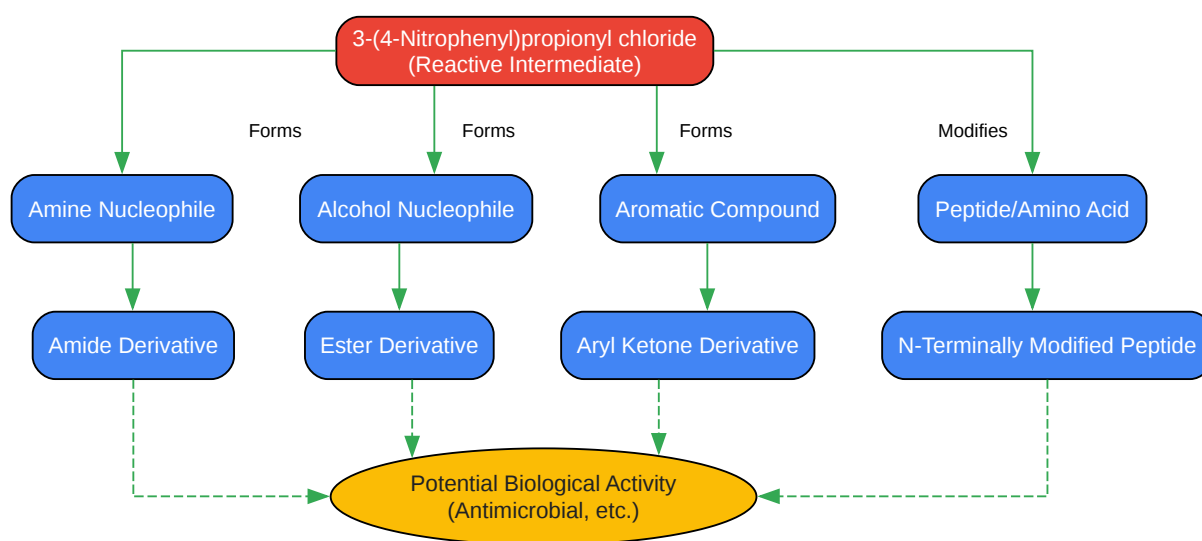
### Relevance in Drug Discovery:

The 4-nitrophenyl group is a common feature in various biologically active molecules. The nitro group can act as a hydrogen bond acceptor and can be reduced to an amino group, providing a handle for further chemical modification. Derivatives of 3-nitropropionic acid have been reported to exhibit a range of biological activities, including neurotoxic, antiviral, insecticidal, antimicrobial, and antioxidant properties[2][3]. While these activities are not directly attributed to **3-(4-Nitrophenyl)propionyl chloride** itself, it serves as a key building block for synthesizing libraries of compounds for screening in drug discovery programs.

The propionic acid scaffold is also present in numerous non-steroidal anti-inflammatory drugs (NSAIDs)[4]. The ability to readily synthesize derivatives of 3-(4-Nitrophenyl)propanoic acid via its acyl chloride facilitates the exploration of new chemical space around this privileged scaffold.

## Use in Peptide Synthesis:

Acyl chlorides can be used to acylate the N-terminus of peptides or amino acids[5]. The 3-(4-nitrophenyl)propionyl group could be introduced to study its effect on peptide conformation, stability, or biological activity. Furthermore, derivatives of 3-amino-3-(4-nitrophenyl)propionic acid are utilized as building blocks in peptide synthesis to enhance stability[6].



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Caption: Potential synthetic pathways from **3-(4-Nitrophenyl)propionyl chloride**.

## Conclusion

**3-(4-Nitrophenyl)propionyl chloride** is a valuable chemical intermediate with significant potential in organic synthesis and drug discovery. Its high reactivity allows for the facile creation of diverse molecular libraries. While direct biological data on the compound itself is limited, its structural components are present in numerous bioactive molecules, making it a compound of interest for further investigation by the research and drug development community.

Researchers are encouraged to consult relevant safety data sheets and perform thorough literature reviews for specific applications.

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## References

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